

5-Bromo-2-(trifluoromethyl)aniline molecular weight and formula

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Compound of Interest

Compound Name: 5-Bromo-2-(trifluoromethyl)aniline

Cat. No.: B1292830

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Technical Guide: 5-Bromo-2-(trifluoromethyl)aniline

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on **5-Bromo-2-(trifluoromethyl)aniline**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

Core Properties

5-Bromo-2-(trifluoromethyl)aniline is a halogenated aromatic amine.^[1] It is utilized as a building block in the development of various compounds, including antifungal and anticancer agents, as well as herbicides and insecticides.^{[1][2]}

The key physical and chemical properties of **5-Bromo-2-(trifluoromethyl)aniline** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrF ₃ N	[2] [3]
Molecular Weight	240.02 g/mol	[2] [3]
CAS Number	703-91-3	[2] [3]
Appearance	Pale purple to purple solid	[3]
Boiling Point	84-86 °C (at 5 Torr)	[3]
Density	1.712 g/cm ³ (at 25 °C)	[3]
Storage	Room temperature, in a dark place under an inert atmosphere	[2] [3]

Experimental Protocols

A general procedure for the synthesis of **5-Bromo-2-(trifluoromethyl)aniline** involves the reduction of 4-bromo-2-nitro-1-(trifluoromethyl)benzene.[\[3\]](#)[\[4\]](#)

Materials:

- 4-bromo-2-nitro-1-(trifluoromethyl)benzene (14.9 mmol)
- Ethanol (230 mL)
- Tetrahydrofuran (THF) (85 mL)
- Water (40 mL)
- Ammonium chloride (18.8 mmol)
- Iron powder (90 mmol)
- Ethyl acetate
- Saturated brine

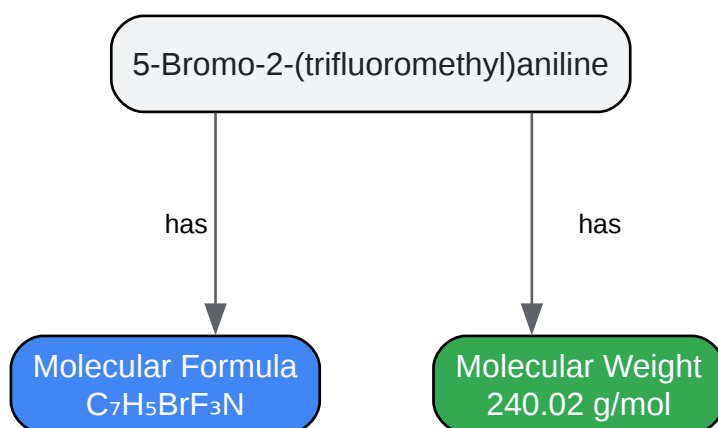
- Anhydrous sodium sulfate

Procedure:

- A suspension of 4-bromo-2-nitro-1-(trifluoromethyl)benzene, ammonium chloride, and iron powder is prepared in a mixture of ethanol, THF, and water.[3][4]
- The reaction mixture is heated to 80 °C for 1 hour.[3][4] The progress of the reaction should be monitored using thin-layer chromatography (TLC).[3][4]
- Once the starting material is completely consumed, the hot reaction mixture is filtered.[3][4]
- The filtrate is concentrated under reduced pressure.[3][4]
- The crude product is then dissolved in ethyl acetate and washed with water.[3][4]
- The organic layers are combined, washed with saturated brine, and dried over anhydrous sodium sulfate.[3][4]
- The solvent is removed under reduced pressure to yield **5-bromo-2-(trifluoromethyl)aniline** as a solid.[3][4]

Logical Relationships

The following diagram illustrates the relationship between the chemical compound and its fundamental molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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